4-Allylphenyl Acetate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*4-Allylphenyl acetate*
CAS No.:	*61499-22-7*
Cat. No.:	*B1297866*

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Abstract

This technical guide provides a comprehensive overview of **4-allylphenyl acetate** (also known as chavicol acetate), a synthetic compound with significant applications in the flavor, fragrance, and potentially pharmaceutical industries. This document delves into the compound's physicochemical properties, synthesis methodologies, historical context, and safety profile. Detailed experimental protocols, mechanistic insights, and extensive references are provided to support researchers and professionals in drug development and related fields.

Introduction and Historical Context

4-Allylphenyl acetate (CAS No. 1797-74-6) is an ester characterized by its pleasant honey-like, fruity, and slightly floral aroma.[1] While its precise date of discovery and the identity of its first synthesizer are not definitively documented in readily available literature, its emergence can be situated within the broader expansion of synthetic flavor and fragrance chemistry in the mid-20th century. The Flavor and Extract Manufacturers Association (FEMA) assigned it GRAS (Generally Recognized as Safe) status with FEMA number 2039, indicating its established use

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in food products.[2] Early toxicological studies, such as one published in Food and Cosmetics Toxicology in 1977, further suggest its presence and use in consumer products during this period.[3]

The development of synthetic methodologies for esters, particularly through Fischer-Speier esterification, provided the foundational chemistry for the creation of a wide array of flavor and fragrance compounds, including **4-allylphenyl acetate**. Its structural similarity to naturally occurring phenylpropenes like chavicol and eugenol, found in various essential oils, likely inspired its synthesis as a nature-identical or novel aromatic compound.

Physicochemical and Spectroscopic Properties

4-Allylphenyl acetate is a colorless to pale yellow, slightly viscous liquid under standard conditions.[4] A comprehensive summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Allylphenyl Acetate**

Property	Value	Reference(s)
CAS Number	1797-74-6	[2]
Molecular Formula	$C_{11}H_{12}O_2$	[4]
Molecular Weight	176.21 g/mol	[4]
Appearance	Colorless to pale yellow, slightly viscous liquid	[4]
Odor	Honey, fruity, rum-like	[3]
Boiling Point	239-240 °C at 760 mmHg	[2]
Density	1.037 g/mL at 25 °C	[5]
Refractive Index	n20/D 1.508	[5]
Flash Point	>100 °C (>212 °F)	[3]
Solubility	Insoluble in water; soluble in alcohol and oils	[3]

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Spectroscopic analysis is crucial for the unambiguous identification and quality control of **4-allylphenyl acetate**. Representative spectral data are summarized below.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): The ^{1}H NMR spectrum provides characteristic signals for the allyl and phenylacetyl moieties. A reference spectrum is available through suppliers like Sigma-Aldrich (Catalog Number W203904).[2]
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum complements the ^{1}H NMR data, showing distinct resonances for each carbon atom in the molecule.[2]
- IR (Infrared) Spectroscopy: The IR spectrum exhibits characteristic absorption bands for the ester carbonyl group (C=O stretch) typically around 1735 cm^{-1}, the C-O stretch of the ester, and bands associated with the aromatic ring and the allyl group's C=C double bond.[2]
- Mass Spectrometry (MS): The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound, along with characteristic fragmentation patterns.[2]

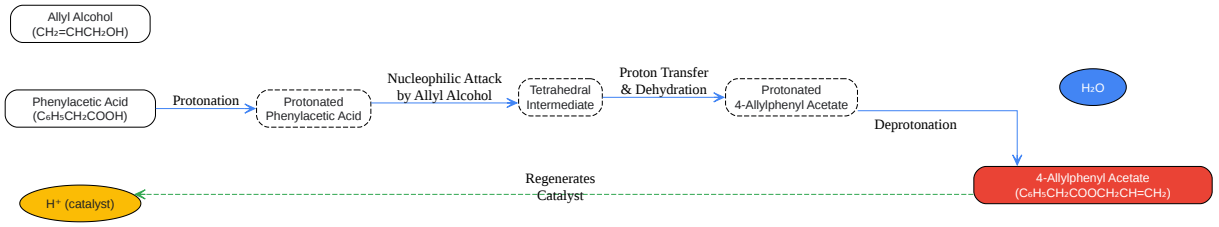
Synthesis of 4-Allylphenyl Acetate

The most common and industrially viable method for the synthesis of **4-allylphenyl acetate** is the Fischer-Speier esterification of 4-allylphenol (chavicol) with acetic anhydride or acetyl chloride, or the esterification of phenylacetic acid with allyl alcohol.[4] The latter is a straightforward and widely used laboratory-scale synthesis.

Reaction Mechanism: Fischer-Speier Esterification

The synthesis of **4-allylphenyl acetate** from phenylacetic acid and allyl alcohol is an acid-catalyzed esterification reaction. The mechanism, illustrated below, involves the protonation of the carboxylic acid, followed by nucleophilic attack by the alcohol, and subsequent dehydration to yield the ester.

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Caption: Fischer-Speier esterification mechanism for **4-allylphenyl acetate** synthesis.

Detailed Laboratory Synthesis Protocol

This protocol describes a typical laboratory-scale synthesis of **4-allylphenyl acetate** via Fischer-Speier esterification.

Materials:

- Phenylacetic acid
- Allyl alcohol
- Sulfuric acid (concentrated)
- Toluene
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask

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- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: To a 250 mL round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add phenylacetic acid (13.6 g, 0.1 mol), allyl alcohol (8.7 g, 0.15 mol), and toluene (100 mL).
- Catalyst Addition: Carefully add concentrated sulfuric acid (0.5 mL) to the reaction mixture.
- Reflux and Water Removal: Heat the mixture to reflux. The water formed during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene. Continue the reflux until no more water is collected (approximately 3-4 hours).
- Work-up: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with 50 mL of water, 50 mL of saturated sodium bicarbonate solution (until effervescence ceases), and finally with 50 mL of brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation to yield pure **4-allylphenyl acetate**.

Expected Yield: 75-85%

Applications

The primary application of **4-allylphenyl acetate** is in the flavor and fragrance industry due to its desirable aromatic profile.

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- Flavoring Agent: It is used to impart honey, fruity, and sweet notes to a variety of food products, including baked goods, beverages, and candies.[3] The FEMA GRAS status (No. 2039) permits its use in food under specified limits.[2]
- Fragrance Ingredient: In perfumery, it is utilized in floral and oriental fragrances to add warmth, sweetness, and a honey-like nuance. It is also found in cosmetics, soaps, and detergents.[1]
- Research Chemical: **4-Allylphenyl acetate** serves as a standard for analytical chemistry and as a starting material or intermediate in organic synthesis.

Safety and Toxicology

The safety of **4-allylphenyl acetate** for its intended use in flavors and fragrances has been evaluated by regulatory bodies.

- Acute Toxicity: It is reported to be harmful if swallowed, in contact with skin, or if inhaled.[3] The oral LD50 in rats is 650 mg/kg.[3]
- Irritation: It is classified as a skin and eye irritant.[3]
- Sensitization: There is some evidence to suggest it may cause an allergic skin reaction.[2]
- Regulatory Status: It is listed on the FDA's list of synthetic flavoring substances and adjuvants (21 CFR 172.515).[2] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that it poses no safety concern at current levels of intake when used as a flavoring agent.[2]

Conclusion

4-Allylphenyl acetate is a well-established synthetic aroma chemical with a long history of safe use in the flavor and fragrance industries. Its synthesis is straightforward, relying on fundamental organic chemistry principles. This technical guide provides a solid foundation for researchers and professionals working with this compound, offering detailed information on its properties, synthesis, and applications. Further research could explore its potential in other areas, such as in the development of novel bioactive molecules, leveraging its unique chemical structure.

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